

PSB-12379 solubility in DMSO and water

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Compound of Interest

Compound Name: PSB-12379

Cat. No.: B610305

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Technical Support Center: PSB-12379

Welcome to the technical support center for **PSB-12379**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and use of **PSB-12379**. Here you will find troubleshooting guides and frequently asked questions (FAQs) to ensure the smooth progress of your experiments.

Solubility Data

The solubility of **PSB-12379** can vary between batches and suppliers. Below is a summary of reported solubility data in DMSO and water.

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
DMSO	11[1]	15.33[1]	Sonication is recommended.[1]
≥ 5[2]	9.70[2]	Hygroscopic DMSO can impact solubility; use freshly opened solvent.[2]	
< 1	Insoluble or slightly soluble	-	
Water	125[2]	242.55[2]	Ultrasonic treatment is needed.[2]
100[2]	194.04[2]	-	
7.14	13.85	-	
5[3]	-	Sonication is recommended.[3]	
Soluble	10	Supplied pre-dissolved by some vendors.[4][5]	

Frequently Asked Questions (FAQs)

Q1: The reported solubility for **PSB-12379** in the same solvent is inconsistent across different suppliers. Why is this, and which value should I trust?

A1: Discrepancies in reported solubility values are common for research chemicals and can arise from several factors, including differences in the crystalline form (polymorphism) of the compound, purity of the specific batch, and the experimental methods used to determine solubility. We recommend starting with the lowest reported solubility value as a conservative estimate and performing a small-scale pilot experiment to determine the actual solubility of your specific batch.

Q2: I am having trouble dissolving **PSB-12379**. What can I do?

A2: If you are experiencing difficulty dissolving **PSB-12379**, we recommend the following steps:

- Use fresh, high-purity solvents: For DMSO, which is hygroscopic, use a new, unopened bottle or an aliquot that has been properly stored to prevent water absorption.
- Apply sonication: Use a bath sonicator to aid dissolution. This is a commonly recommended procedure for this compound.[\[1\]](#)[\[3\]](#)
- Gentle heating: Briefly warming the solution at 37°C can help increase solubility.[\[6\]](#) Avoid excessive heat, which could degrade the compound.
- Vortexing: Vigorous mixing can also facilitate the dissolution process.

Q3: Should I prepare a stock solution in DMSO or water?

A3: The choice of solvent depends on your experimental needs.

- DMSO is a good choice for preparing high-concentration stock solutions that can be further diluted in aqueous media for in vitro assays.
- Water or aqueous buffers like PBS are suitable for preparing solutions for direct use in many biological experiments. If you choose water, it is recommended to filter and sterilize the solution using a 0.22 µm filter before use.[\[2\]](#)

Q4: How should I store my **PSB-12379** stock solution?

A4: Proper storage is crucial to maintain the stability of **PSB-12379**.

Storage Condition	Powder	In Solvent
-20°C	3 years [2]	1 month [2]
-80°C	-	6 months [2]
4°C	2 years [2]	-

To avoid repeated freeze-thaw cycles, which can lead to degradation, we recommend aliquoting the stock solution into smaller, single-use volumes.

Experimental Protocols

Protocol for Preparing a PSB-12379 Stock Solution

This protocol provides a general guideline for preparing a stock solution of **PSB-12379**.

*Experimental workflow for **PSB-12379** dissolution.*

Materials:

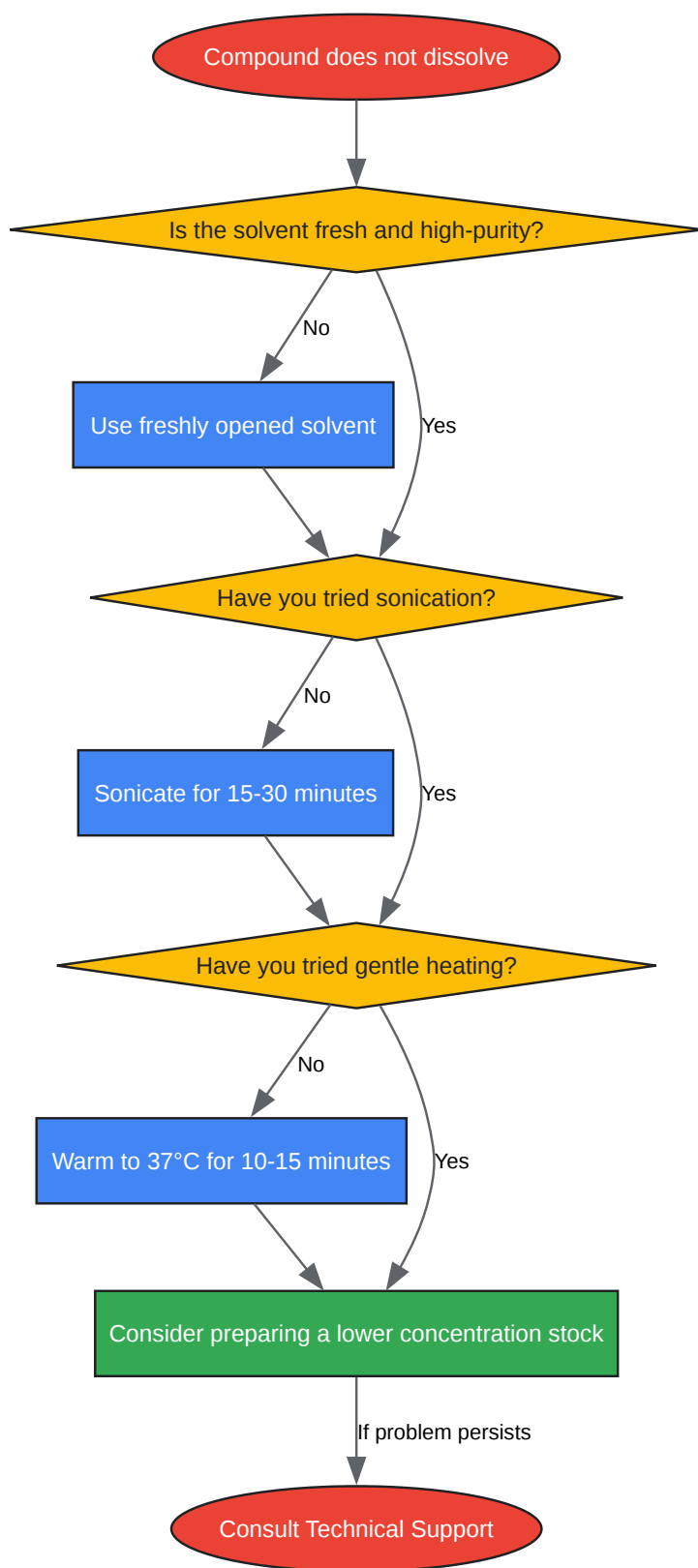
- **PSB-12379** powder
- High-purity DMSO or sterile water
- Vortex mixer
- Bath sonicator
- Water bath (optional, for gentle heating)
- Sterile microcentrifuge tubes

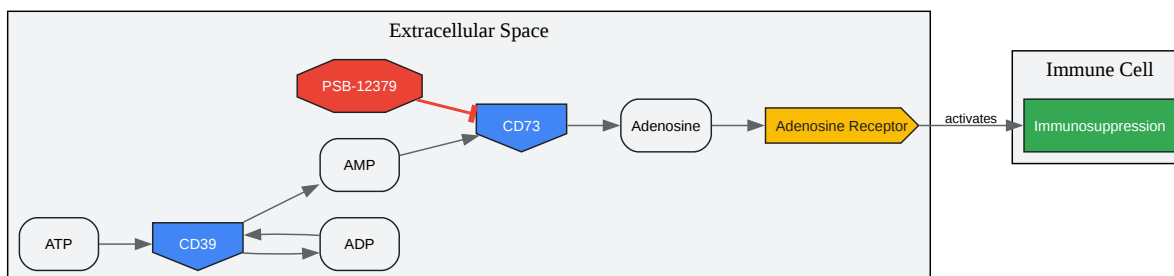
Procedure:

- **Weighing:** Carefully weigh the desired amount of **PSB-12379** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of your chosen solvent (DMSO or water) to the tube to achieve the desired stock concentration.
- **Initial Mixing:** Close the tube tightly and vortex the solution for 1-2 minutes.
- **Sonication:** If the compound is not fully dissolved, place the tube in a bath sonicator and sonicate for 10-15 minutes. Check for dissolution.

- Gentle Heating (Optional): If the compound remains insoluble, place the tube in a 37°C water bath for 5-10 minutes. Vortex and sonicate again.
- Final Check: Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes and store at -80°C for long-term stability.

Troubleshooting Guide





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